

Applications of 2,2-Dimethoxypentane in Organic Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 2,2-Dimethoxypentane

Cat. No.: B12843018

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Introduction

2,2-Dimethoxypentane is a valuable reagent in organic synthesis, primarily utilized as a protecting group for 1,2- and 1,3-diols to form 2,2-pentylidene ketals. This application is crucial in multi-step syntheses where the selective reaction of other functional groups is required without interference from the hydroxyl groups. The formation of the pentylidene ketal masks the diol functionality, which can be readily deprotected under acidic conditions. Furthermore, analogous to its more common counterpart, 2,2-dimethoxypropane (DMP), **2,2-dimethoxypentane** can also serve as a water scavenger in moisture-sensitive reactions.

This document provides detailed application notes and experimental protocols for the use of **2,2-dimethoxypentane** in organic synthesis. Due to the limited availability of specific experimental data for **2,2-dimethoxypentane** in the literature, the protocols provided are largely based on well-established and analogous procedures for 2,2-dimethoxypropane. Researchers should consider these protocols as a strong starting point for optimization.

Physical and Chemical Properties

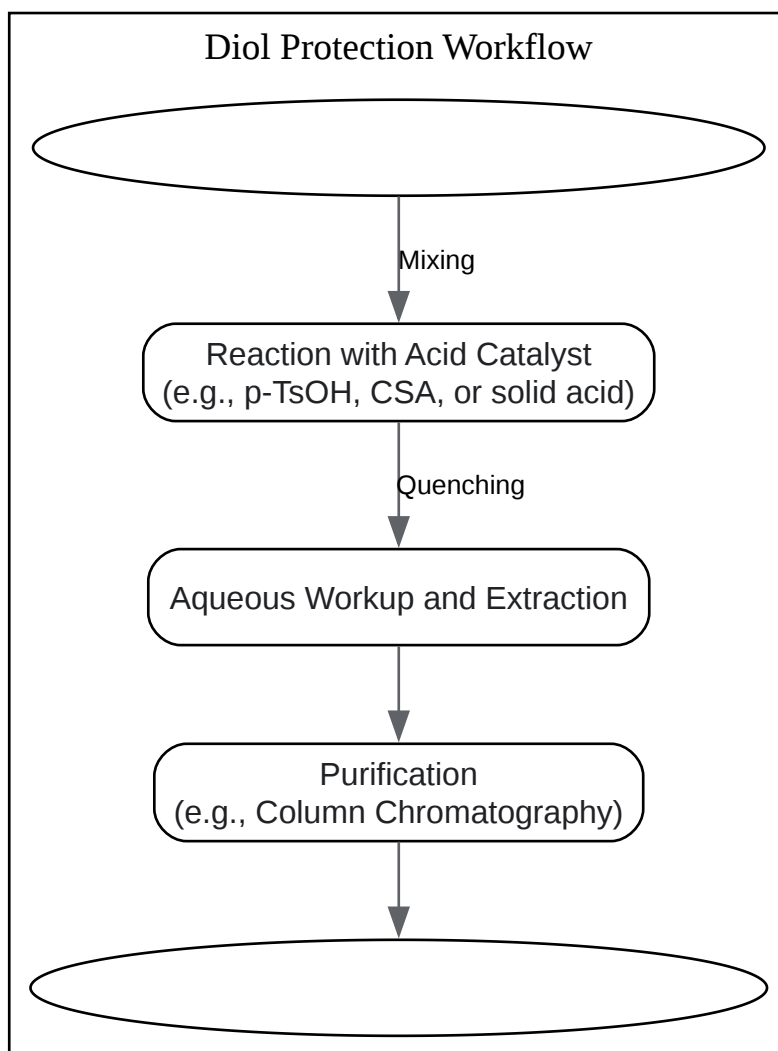
A summary of the key physical and chemical properties of **2,2-dimethoxypentane** is presented below.

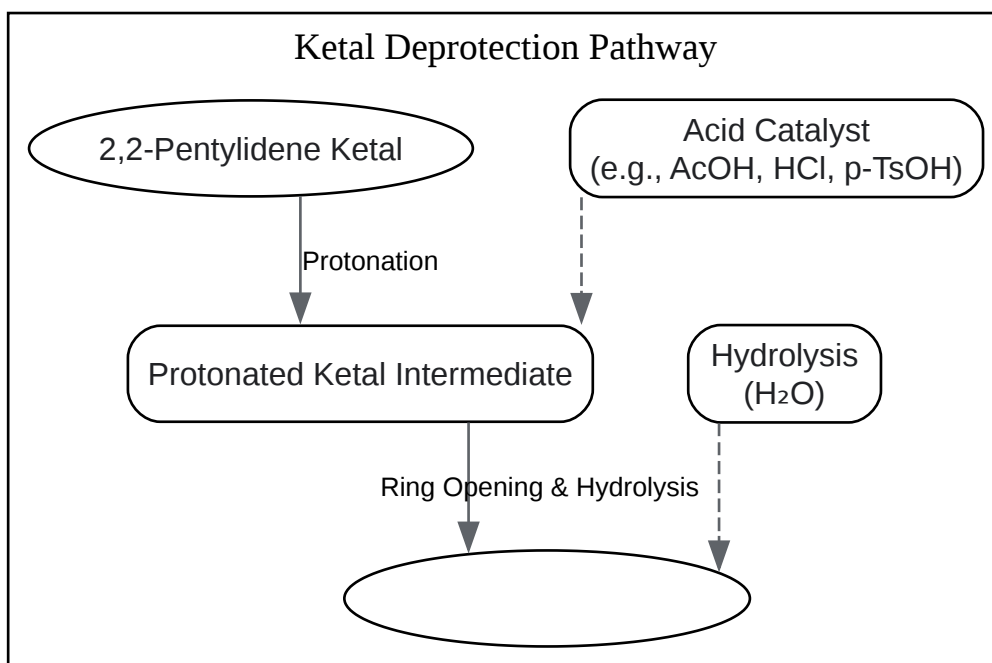
Property	Value
Molecular Formula	C ₇ H ₁₆ O ₂ [1]
Molecular Weight	132.20 g/mol [1]
Boiling Point	121.2 °C at 760 mmHg[2]
Density	0.842 g/cm ³ [2]
Flash Point	11.5 °C[2]
CAS Number	55904-98-8[1]

Application 1: Protection of Diols as 2,2-Pentylidene Ketals

The primary application of **2,2-dimethoxypentane** is the protection of 1,2- and 1,3-diols. The reaction proceeds under acidic catalysis, where the diol reacts with **2,2-dimethoxypentane** to form a cyclic ketal, with methanol and 2-pentanone as byproducts. The formation of the five- or six-membered ring of the ketal is entropically favored.

A general workflow for the protection of a diol using **2,2-dimethoxypentane** is illustrated below.





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References

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- 2. 2,2-Dimethoxypentane | lookchem [lookchem.com]
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